

1-Pentadecanol melting and boiling points

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Compound of Interest

Compound Name: 1-Pentadecanol

Cat. No.: B10829556

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An In-depth Technical Guide to the Physicochemical Properties of **1-Pentadecanol** Audience: Researchers, scientists, and drug development professionals.

Abstract

1-Pentadecanol (C₁₅H₃₂O), a saturated long-chain fatty alcohol, is a compound of interest in various research and development sectors due to its specific physicochemical properties. This document provides a comprehensive overview of its melting and boiling points, details the standard experimental protocols for their determination, and presents a logical workflow for these analytical procedures. The information is intended to support professionals in drug development and chemical research in accurately characterizing this compound.

Physicochemical Data of 1-Pentadecanol

1-Pentadecanol is a white, flaky solid at room temperature.^[1] Its key thermal properties are summarized below. The data presented are compiled from various sources, reflecting slight variations likely attributable to different experimental conditions and sample purities.

Table 1: Melting and Boiling Points of 1-Pentadecanol

Property	Value (°C)	Value (°F)	Pressure (mmHg)	Reference(s)
Melting Point	41-44	105.8 - 111.2	Not Applicable	[2] [3]
43-46	109.4 - 114.8	Not Applicable	[4]	
43.9	111	Not Applicable	[5]	
46	114.8	Not Applicable	[6]	
Boiling Point	269-271	516.2 - 519.8	Not Specified	[2] [3]
298-299	568.4 - 570.2	760	[4]	
300	572	760	[5]	

Note: Melting point is relatively insensitive to pressure changes.[\[7\]](#)

Experimental Protocols for Determination of Thermal Properties

The determination of melting and boiling points is crucial for the identification and purity assessment of organic compounds.[\[7\]](#)[\[8\]](#) Pure crystalline compounds typically exhibit a sharp melting point range of 0.5-1.0°C, whereas impurities can depress the melting point and broaden the range.[\[7\]](#)[\[8\]](#)

Melting Point Determination (Capillary Method)

This method utilizes a melting point apparatus, such as a Mel-Temp or Thiele tube, to heat a small sample in a capillary tube at a controlled rate.

Apparatus and Materials:

- Melting point apparatus (e.g., Mel-Temp, DigiMelt)
- Sealed-end capillary tubes
- **1-Pentadecanol** sample

- Mortar and pestle (for grinding the sample)
- Thermometer

Procedure:

- Sample Preparation: Place a small amount of **1-Pentadecanol** on a clean, dry surface. If the sample is not a fine powder, gently grind it using a mortar and pestle.
- Capillary Tube Loading: Push the open end of a capillary tube into the powdered sample to collect a small amount. Tap the sealed bottom of the tube on a hard surface to pack the sample down. The packed sample height should be approximately 1-2 mm to ensure uniform heating.^[8]
- Apparatus Setup: Place the loaded capillary tube into the sample chamber of the melting point apparatus.
- Rapid Determination (Optional): To find an approximate melting range, heat the sample at a fast rate (e.g., 10-20°C per minute).^[9] This provides a preliminary range to guide the accurate measurement.
- Accurate Determination: Allow the apparatus to cool to at least 10-20°C below the approximate melting point. Prepare a new sample and heat it slowly, at a rate of about 2°C per minute, through the expected melting range.^{[7][9]}
- Data Recording: Record the temperature at which the first drop of liquid appears (T1) and the temperature at which the last crystal melts (T2). The melting point is reported as the range T1-T2.^[8]

Boiling Point Determination (Micro Method)

This protocol is suitable for small quantities of liquid and can be performed using a standard melting point apparatus. Since **1-Pentadecanol** is a solid at room temperature, it must first be melted.

Apparatus and Materials:

- Melting point apparatus (e.g., Mel-Temp)

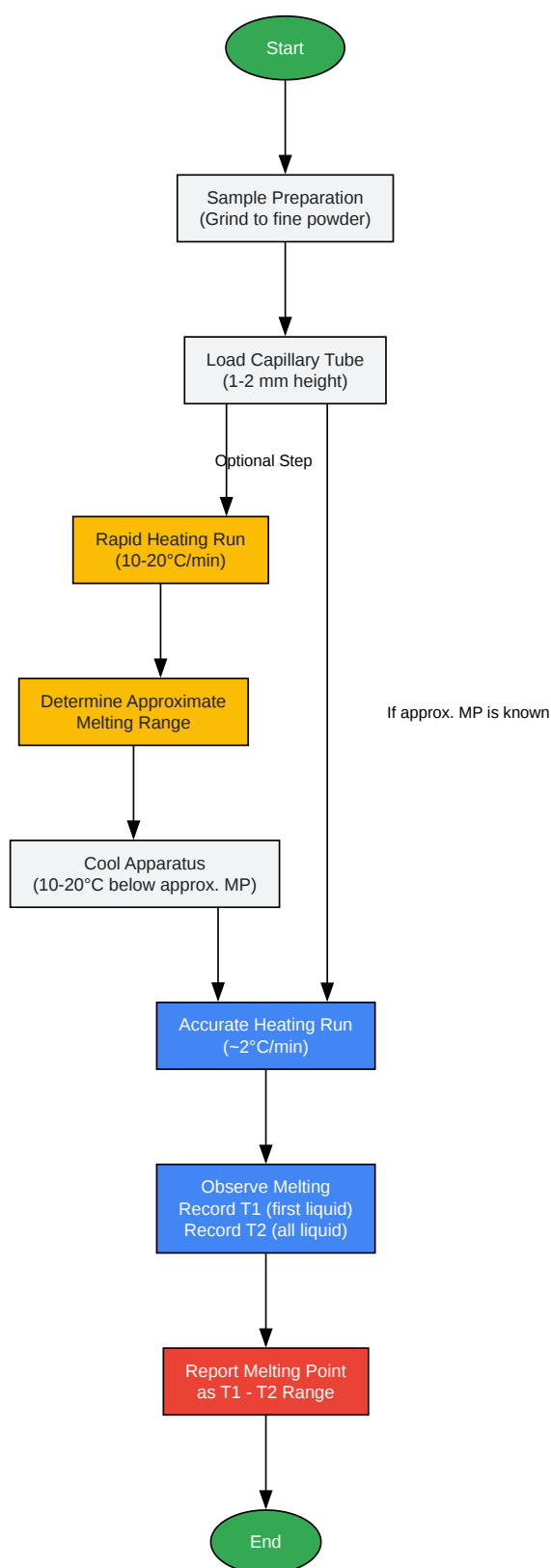
- Small test tube or capillary tube (sealed at one end)
- A smaller, shorter capillary tube (open at both ends)
- Thermometer
- **1-Pentadecanol** sample

Procedure:

- Sample Preparation: Gently melt a small quantity of **1-Pentadecanol**.
- Apparatus Assembly: Attach a small test tube containing the molten sample to a thermometer. Alternatively, for very small volumes, a larger capillary tube can be used to hold the liquid.
- Micro-Capillary Insertion: Place a smaller, open-ended capillary tube (or "minipipet") into the liquid sample, ensuring the open end is down.[\[10\]](#)[\[11\]](#)
- Heating: Place the assembly in the heating block of the apparatus. Heat the sample. As the temperature rises, air will slowly bubble out of the inverted inner capillary.
- Boiling Point Identification: The boiling point is the temperature at which a rapid and continuous stream of bubbles emerges from the inner capillary.[\[11\]](#)
- Pressure Correction: The boiling point is dependent on atmospheric pressure.[\[8\]](#) If the determination is not performed at standard pressure (760 mmHg), a correction should be applied.

Visualized Workflow

The following diagram illustrates the standardized workflow for the accurate determination of the melting point of a solid organic compound like **1-Pentadecanol**.



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Caption: Workflow for determining the melting point of **1-Pentadecanol**.

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